

Independent Verification of AKS-452 Research Findings: A Comparative Guide

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Compound of Interest

Compound Name: AKS-19
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This guide provides an objective comparison of the COVID-19 vaccine candidate AKS-452 with other established alternatives, supported by available clinical trial data. The information is intended to offer an independent verification of the research findings concerning AKS-452.

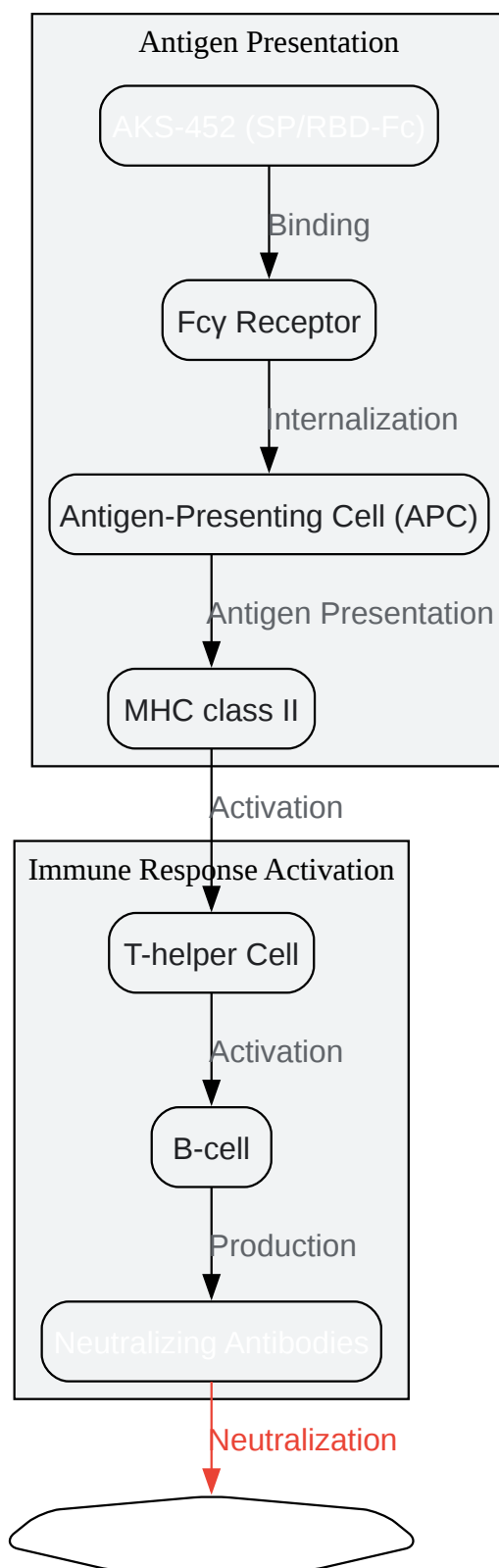
Mechanism of Action: An Fc-Fusion Subunit Vaccine

AKS-452 is a recombinant subunit vaccine developed by Akston Biosciences.^[1] It is composed of the receptor-binding domain (RBD) of the SARS-CoV-2 spike protein fused to a human IgG1 Fc domain.^{[1][2]} This Fc-fusion strategy is designed to enhance the immune response in two key ways:

- **Enhanced Uptake:** The Fc portion of the fusion protein can bind to Fc-gamma receptors (FcγR) on the surface of antigen-presenting cells (APCs), such as dendritic cells and macrophages. This facilitates more efficient uptake and processing of the viral antigen.^[2]
- **Prolonged Exposure:** The Fc domain also interacts with the neonatal Fc receptor (FcRn), a mechanism that recycles IgG antibodies, thereby extending the half-life of the vaccine

antigen in the body and allowing for a longer period of exposure to the immune system.[2]

Following uptake by APCs, the RBD antigen is presented to T-helper cells, which in turn activate B-cells to produce neutralizing antibodies against the SARS-CoV-2 virus. The vaccine is designed to induce a mixed Th1/Th2 immune response.[3]



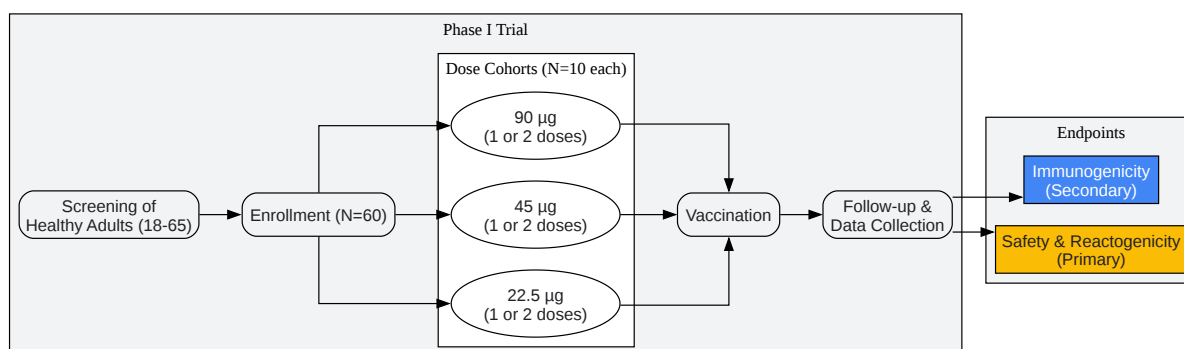
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Signaling pathway of the AKS-452 vaccine.

Clinical Trial Workflow and Design

AKS-452 has undergone Phase I/II clinical trials to evaluate its safety, reactogenicity, and immunogenicity. The Phase I portion of the trial was a single-center, open-label study conducted at the University Medical Center Groningen in the Netherlands.[1] It involved healthy adults aged 18-65 who were COVID-19-naïve.[1]

The trial assessed different dose levels (22.5 µg, 45 µg, and 90 µg) and regimens (one or two doses administered 28 days apart).[1][4] The primary endpoints were safety and reactogenicity, while secondary endpoints focused on immunogenicity, measured by anti-SP/RBD IgG binding titers and seroconversion rates.[1]



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Workflow of the AKS-452 Phase I clinical trial.

Comparative Performance Data

Quantitative data from the interim analysis of the AKS-452 Phase I/II trials is summarized below. For context, publicly available data from other well-established COVID-19 vaccines are

included for comparison. It is important to note that direct head-to-head comparisons are limited due to differences in trial design, populations, and the timing of the studies relative to the emergence of different viral variants.

Table 1: Immunogenicity - Seroconversion Rates

Vaccine	Type	Dosing Regimen	Seroconversion Rate	Study Population	Citation
AKS-452	Subunit	2 x 45 µg	100%	Healthy Adults	[3]
AKS-452	Subunit	1 x 90 µg	96%	Healthy Adults	[3]
AZD7442 (Tixagevimab /Cilgavimab)	Monoclonal Antibody	600 mg IM	N/A (Passive Immunization)	Mild-to-Moderate COVID-19	[5]
XAV-19	Polyclonal Antibody	150 mg	N/A (Passive Immunization)	Mild-to-Moderate COVID-19	[6]

Note: Seroconversion for AKS-452 was defined as > 2.42 µg/mL IgG.[\[1\]](#)

Table 2: Safety and Reactogenicity

Vaccine	Key Safety Findings	Citation
AKS-452	No adverse events of grade 3 or higher. No serious adverse events attributable to the vaccine.	[1]
AZD7442 (Tixagevimab/Cilgavimab)	Adverse events occurred in 55.5% of participants (vs. 55.9% in placebo), mostly mild to moderate. Serious adverse events in 10.2% (vs. 14.4% in placebo).	[5]
XAV-19	Well tolerated.	[6]

Experimental Protocols

Enzyme-Linked Immunosorbent Assay (ELISA) for Anti-SP/RBD IgG

The immunogenicity of AKS-452 was assessed by measuring IgG binding titers against the spike protein receptor-binding domain (SP/RBD).

- **Plate Coating:** 96-well plates were coated with recombinant SARS-CoV-2 SP/RBD protein and incubated overnight.
- **Blocking:** Plates were washed and blocked with a blocking buffer (e.g., BSA in PBS) to prevent non-specific binding.
- **Sample Incubation:** Serum samples from vaccinated subjects, collected at baseline (Day 0), Day 28, and Day 56, were serially diluted and added to the wells.[1] Human convalescent serum was used as a comparator.[1]
- **Secondary Antibody:** After incubation and washing, a horseradish peroxidase (HRP)-conjugated anti-human IgG antibody was added to detect bound IgG.
- **Detection:** A substrate solution (e.g., TMB) was added, and the colorimetric reaction was stopped. The optical density was read using a plate reader.

- Quantification: IgG concentrations were determined by comparison to a standard curve.

Virus Neutralization Assay

The ability of vaccine-induced antibodies to neutralize live SARS-CoV-2 virus was also evaluated.

- Cell Seeding: Vero-E6 cells, which are susceptible to SARS-CoV-2 infection, were seeded in 96-well plates.
- Serum-Virus Incubation: Heat-inactivated serum samples were serially diluted and incubated with a known amount of live SARS-CoV-2 virus.
- Infection: The serum-virus mixture was added to the Vero-E6 cells and incubated.
- Cytopathic Effect (CPE) Assessment: After the incubation period, the cells were observed for virus-induced CPE.
- Endpoint Determination: The neutralizing titer was defined as the highest serum dilution that inhibited a certain percentage (e.g., 50% or 100%) of CPE. Preclinical studies in mice demonstrated that ISA 720-adjuvanted AKS-452 induced neutralizing antibodies against live SARS-CoV-2.[2] Additionally, serum from vaccinated human subjects has shown the ability to neutralize the Omicron variant.[3]

Conclusion

The available data from Phase I/II clinical trials indicate that AKS-452 is a well-tolerated and immunogenic vaccine candidate.[3] It elicits high seroconversion rates and produces neutralizing antibodies against SARS-CoV-2, including variants of concern.[1][3] The Fc-fusion protein platform represents a promising strategy for enhancing immune responses.[2] While direct comparative efficacy data against other vaccines from a head-to-head Phase III trial is not yet available, the initial findings suggest AKS-452 could be a valuable tool in the global effort to combat COVID-19, particularly due to its potential for room-temperature stability.[2][4] Further results from the ongoing Phase II/III trial in India will be crucial for a more definitive assessment of its clinical efficacy.[3]

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